

physicochemical properties of 4-(4-Bromophenoxy)benzoic acid

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Compound of Interest

Compound Name: 4-(4-Bromophenoxy)benzoic acid

Cat. No.: B1275807

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An In-depth Technical Guide on the Physicochemical Properties of 4-(4-Bromophenoxy)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-(4-Bromophenoxy)benzoic acid**, an aromatic carboxylic acid utilized in the synthesis of pharmaceuticals and agrochemicals.^[1] The information presented herein is intended to support research and development activities by providing key data and experimental context.

Core Physicochemical Data

A summary of the key quantitative physicochemical properties of **4-(4-Bromophenoxy)benzoic acid** is presented in Table 1. This data is essential for understanding the compound's behavior in various experimental and formulation settings.

Table 1: Physicochemical Properties of **4-(4-Bromophenoxy)benzoic acid**

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₉ BrO ₃	[1][2][3][4]
Molecular Weight	293.11 g/mol	[1][3]
Melting Point	185-192 °C	[1]
187-190 °C	[2][3]	
Boiling Point	407.0 ± 25.0 °C (Predicted)	[2][3]
pKa	4.27 ± 0.10 (Predicted)	[3][4]
XLogP3	3.93960	[2]
Appearance	White powder	[1]
Purity	≥ 97% (HPLC)	[1]
CAS Number	21120-68-3	[1][2][3]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are crucial for the replication and validation of experimental results. The following sections outline generalized protocols applicable to the characterization of organic acids like **4-(4-Bromophenoxy)benzoic acid**.

Determination of Melting Point

The melting point of a solid is a critical indicator of its purity. A common method for its determination is the capillary melting point technique.

Methodology:

- A small, finely powdered sample of the organic solid is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.

- The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded as the melting range. For pure compounds, this range is typically narrow.

Determination of Boiling Point

For non-volatile compounds, the boiling point is often predicted or determined under vacuum. A standard experimental method for determining the boiling point of a liquid at atmospheric pressure is distillation.

Methodology:

- The liquid is placed in a distillation flask.
- A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.
- The liquid is heated to its boiling point.
- The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded as the boiling point. This is indicated by a stable temperature reading on the thermometer as the liquid actively boils and condenses.

Determination of pKa (Acid Dissociation Constant)

The pKa is a measure of the strength of an acid in solution. Potentiometric titration is a widely used method to determine the pKa of an organic acid.

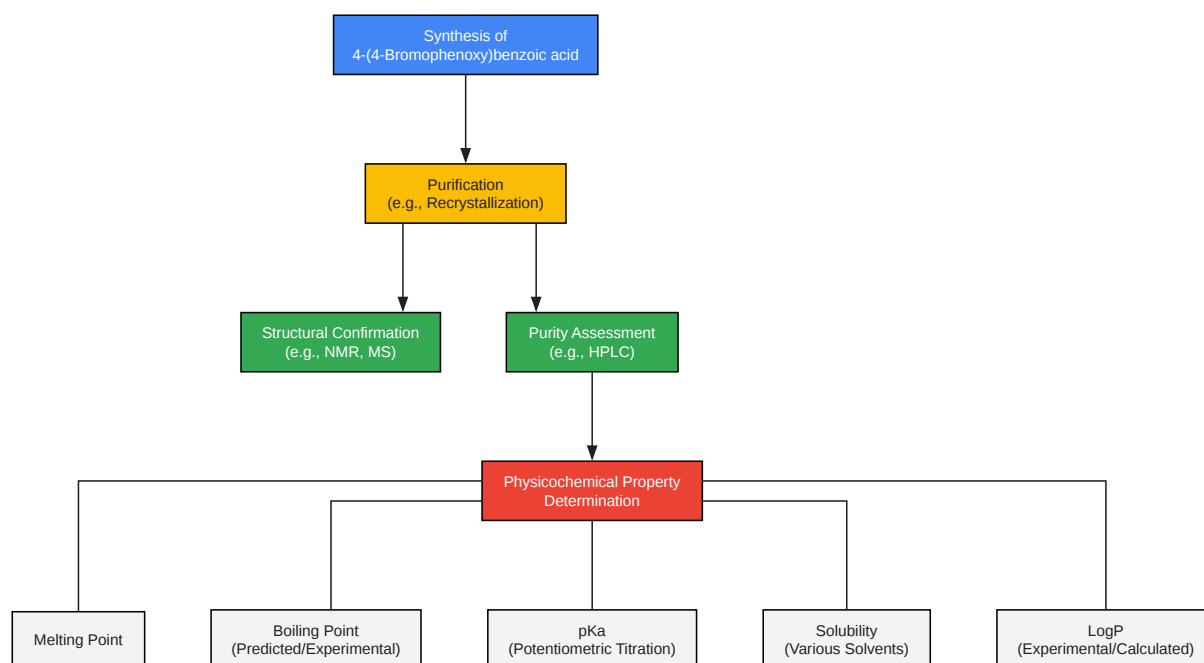
Methodology:

- A known mass of the organic acid is dissolved in a suitable solvent, typically water or a water-alcohol mixture.
- A standardized solution of a strong base (e.g., NaOH) is gradually added to the acid solution.
- The pH of the solution is monitored using a pH meter after each addition of the base.
- A titration curve is generated by plotting the pH versus the volume of base added.

- The equivalence point is determined from the steepest part of the curve. The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized.[5]

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the synthesis and physicochemical characterization of an organic acid like **4-(4-Bromophenoxy)benzoic acid**.



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Caption: Experimental workflow for the synthesis and characterization of **4-(4-Bromophenoxy)benzoic acid**.

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